

Essential Safety and Logistical Information for Handling 5-Phenyltetradecane

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Compound of Interest

Compound Name: 5-Phenyltetradecane

Cat. No.: B14179997

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This guide provides essential procedures for the safe handling and disposal of **5-Phenyltetradecane**, tailored for researchers, scientists, and drug development professionals. The following recommendations are based on the properties of structurally similar long-chain alkylbenzenes due to the limited availability of a specific Safety Data Sheet (SDS) for **5-Phenyltetradecane**.

Physical and Chemical Properties Overview

To best assess the potential hazards of **5-Phenyltetradecane**, the following table summarizes the physical and chemical properties of structurally related compounds. This data indicates that **5-Phenyltetradecane** is likely a combustible liquid with low volatility.

Property	Value	Compound	CAS Number
Molecular Formula	C20H34	5-Phenyltetradecane	4534-56-9[1]
Molecular Weight	274.49 g/mol	5-Phenyltetradecane	4534-56-9[1]
Appearance	Colorless liquid with a mild odor (Floats on water)	Tetradecylbenzene	1459-10-5[2]
Melting Point	16 °C	Tetradecylbenzene	1459-10-5[3][4]
Boiling Point	359 °C	Tetradecylbenzene	1459-10-5[3][4]
Flash Point	196 °C	Tetradecylbenzene	1459-10-5[3]
Density	0.854 g/mL at 20 °C	Tetradecylbenzene	1459-10-5[3][4]

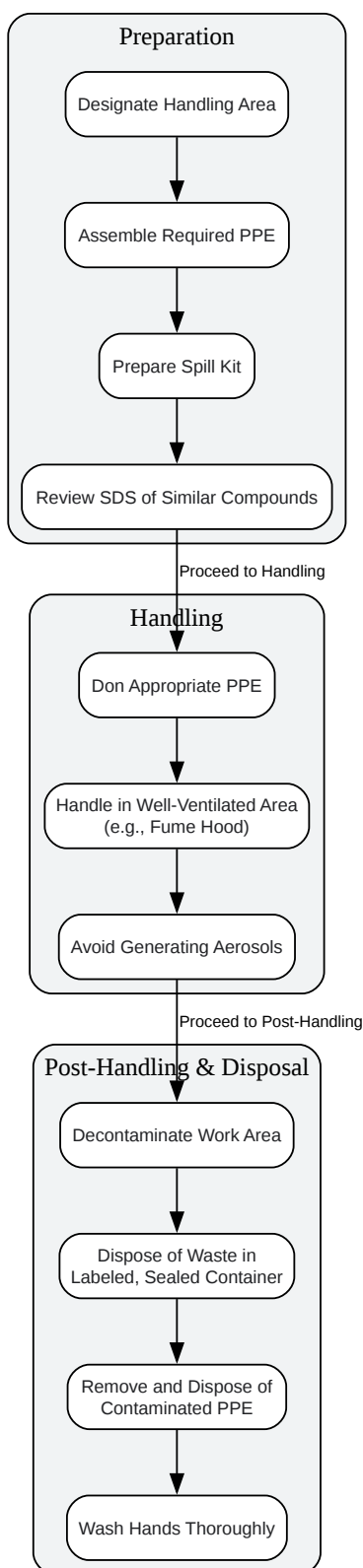
Personal Protective Equipment (PPE)

Given the properties of similar compounds, the primary hazards are expected to be skin and eye contact, and aspiration if swallowed. Therefore, the following personal protective equipment is essential for handling **5-Phenyltetradecane**.

PPE Category	Recommended Equipment	Justification
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.[5][6] A face shield may be worn for additional protection against splashes.[5][7]	Protects against splashes and airborne droplets.
Hand Protection	Chemical-resistant gloves (e.g., Neoprene, nitrile, or vinyl).[5]	Prevents skin contact with the chemical.
Body Protection	Laboratory coat or coveralls.	Provides a barrier against accidental spills and splashes.[6]
Respiratory Protection	Generally not required for handling small quantities in a well-ventilated area due to low volatility. If aerosols are generated or handling occurs in a poorly ventilated space, a respirator may be necessary.[6][7]	Protects against inhalation of mists or aerosols.
Foot Protection	Closed-toe shoes, preferably chemical-resistant safety boots.[5][6]	Protects feet from spills and falling objects.

Operational Plan for Handling 5-Phenyltetradecane

A systematic approach is crucial for minimizing risks associated with handling **5-Phenyltetradecane**. The following workflow outlines the key steps from preparation to disposal.



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Caption: Workflow for Safe Handling of **5-Phenyltetradecane**.

Disposal Plan

Proper disposal of **5-Phenyltetradecane** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect all waste materials, including unused **5-Phenyltetradecane**, contaminated consumables (e.g., pipette tips, paper towels), and disposable PPE, in a dedicated, clearly labeled, and sealed waste container.
- **Waste Storage:** Store the waste container in a designated, well-ventilated, and secure area away from incompatible materials such as strong oxidizing agents.^{[3][8]}
- **Waste Disposal:** Dispose of the chemical waste through an approved hazardous waste disposal service in accordance with local, state, and federal regulations. Do not dispose of **5-Phenyltetradecane** down the drain or in general waste.^{[9][10]}

By adhering to these safety protocols and logistical plans, researchers can minimize the risks associated with the handling of **5-Phenyltetradecane** and ensure a safe laboratory environment.

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